

Preliminary Toxicological Profile of Chlorpheniramine Maleate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Hydrogen maleate*

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Abstract

This technical guide provides a comprehensive overview of the preliminary toxicological profile of chlorpheniramine maleate, a first-generation antihistamine. The document synthesizes key findings from acute, sub-chronic, chronic, and genetic toxicology studies. Quantitative data are presented in structured tables for comparative analysis. Detailed experimental protocols for pivotal studies are outlined to facilitate understanding and replication. Additionally, signaling pathways and experimental workflows are visualized using Graphviz diagrams to clarify complex processes. This guide is intended to be a critical resource for researchers, scientists, and drug development professionals involved in the safety assessment of pharmaceuticals.

Introduction

Chlorpheniramine maleate is the **hydrogen maleate** salt of chlorpheniramine, a potent H1-receptor antagonist widely used in the treatment of allergic conditions.[1] As a first-generation antihistamine, it is known to cross the blood-brain barrier, leading to sedative effects.[2] A

thorough understanding of its toxicological profile is essential for its safe and effective use. This guide summarizes the key toxicological endpoints evaluated in non-clinical studies.

Acute Toxicity

Acute toxicity studies are designed to determine the potential adverse effects of a substance after a single exposure. The median lethal dose (LD50) is a primary endpoint of these studies.

Quantitative Data: Acute Toxicity

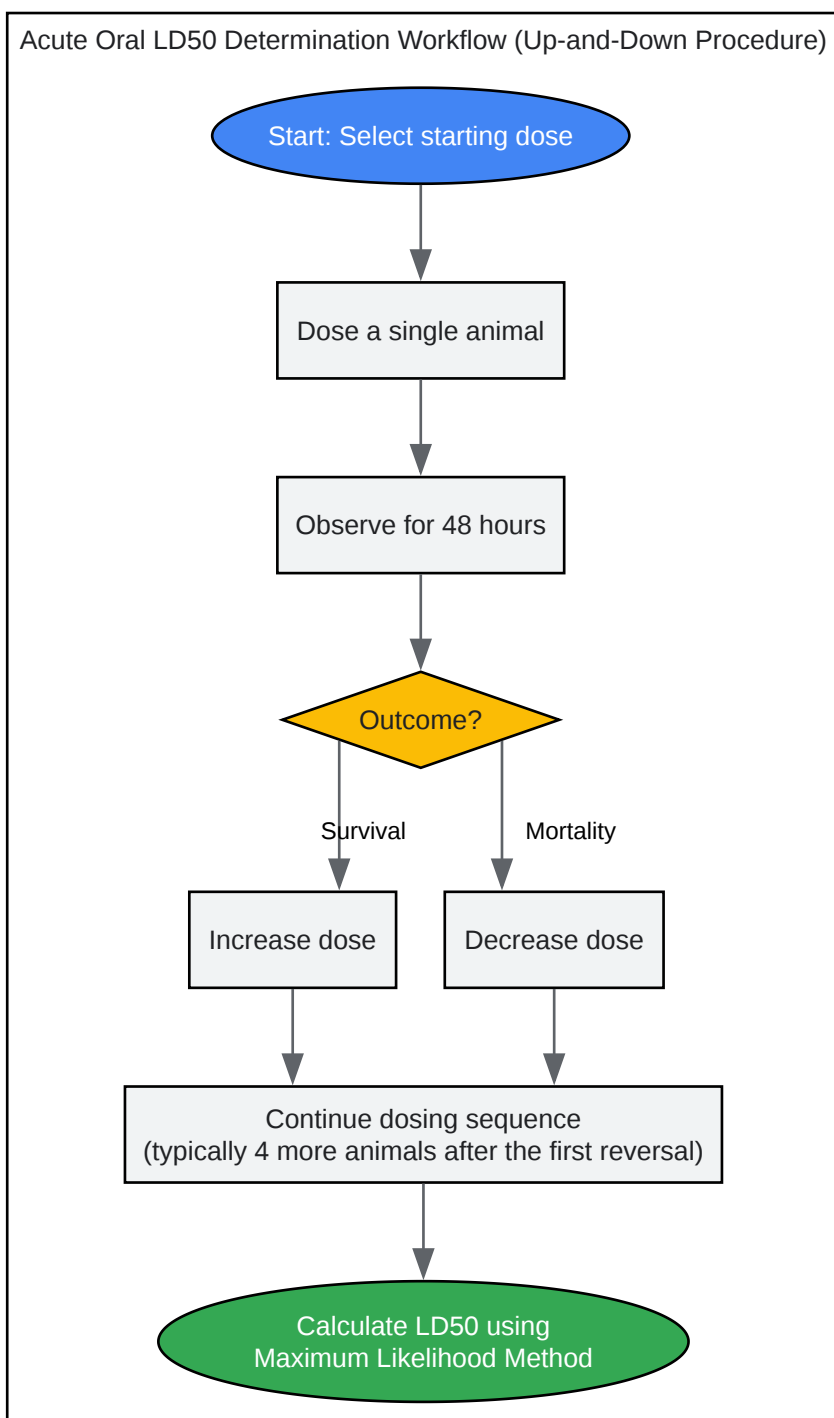
Species	Route of Administration	LD50 Value	Reference
Rat	Oral	306 mg/kg	[3][4]
Rat	Subcutaneous	365 mg/kg	[3]
Mouse	Intraperitoneal	76,700 µg/kg (76.7 mg/kg)	[3]
Guinea Pig	Oral	118 - 264 mg/kg	[5]
Rabbit	Dermal	365 mg/kg	[6]

Experimental Protocol: Acute Oral Toxicity (LD50) - Up-and-Down Procedure (UDP) (Based on OECD Guideline 425)

This protocol outlines a general procedure for determining the acute oral LD50.

- **Test Animals:** Healthy, young adult nulliparous and non-pregnant female rats (e.g., Wistar or Sprague-Dawley strains) are used. Animals are acclimated for at least 5 days before the study.
- **Housing and Feeding:** Animals are housed in individual cages under standard laboratory conditions (22 ± 3 °C, 30-70% humidity, 12-hour light/dark cycle). Standard laboratory diet and water are provided ad libitum, except for an overnight fast before dosing.

- **Dose Administration:** The test substance is administered as a single oral dose by gavage. The volume administered is typically kept constant by varying the concentration of the dosing solution.
- **Dosing Procedure:**
 - A single animal is dosed at a starting dose level below the estimated LD50.
 - If the animal survives, the next animal is dosed at a higher level. If it dies, the next animal is dosed at a lower level.
 - The dose progression factor is typically 3.2.
 - Observations are made for at least 14 days.
- **Observations:**
 - Clinical signs of toxicity are observed at 30 minutes, 1, 2, 4, and 6 hours after dosing and then daily for 14 days.
 - Body weights are recorded weekly.
 - All mortalities are recorded.
- **Pathology:** All animals are subjected to a gross necropsy at the end of the study.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method.



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Workflow for Acute Oral LD50 Determination.

Repeated-Dose Toxicity

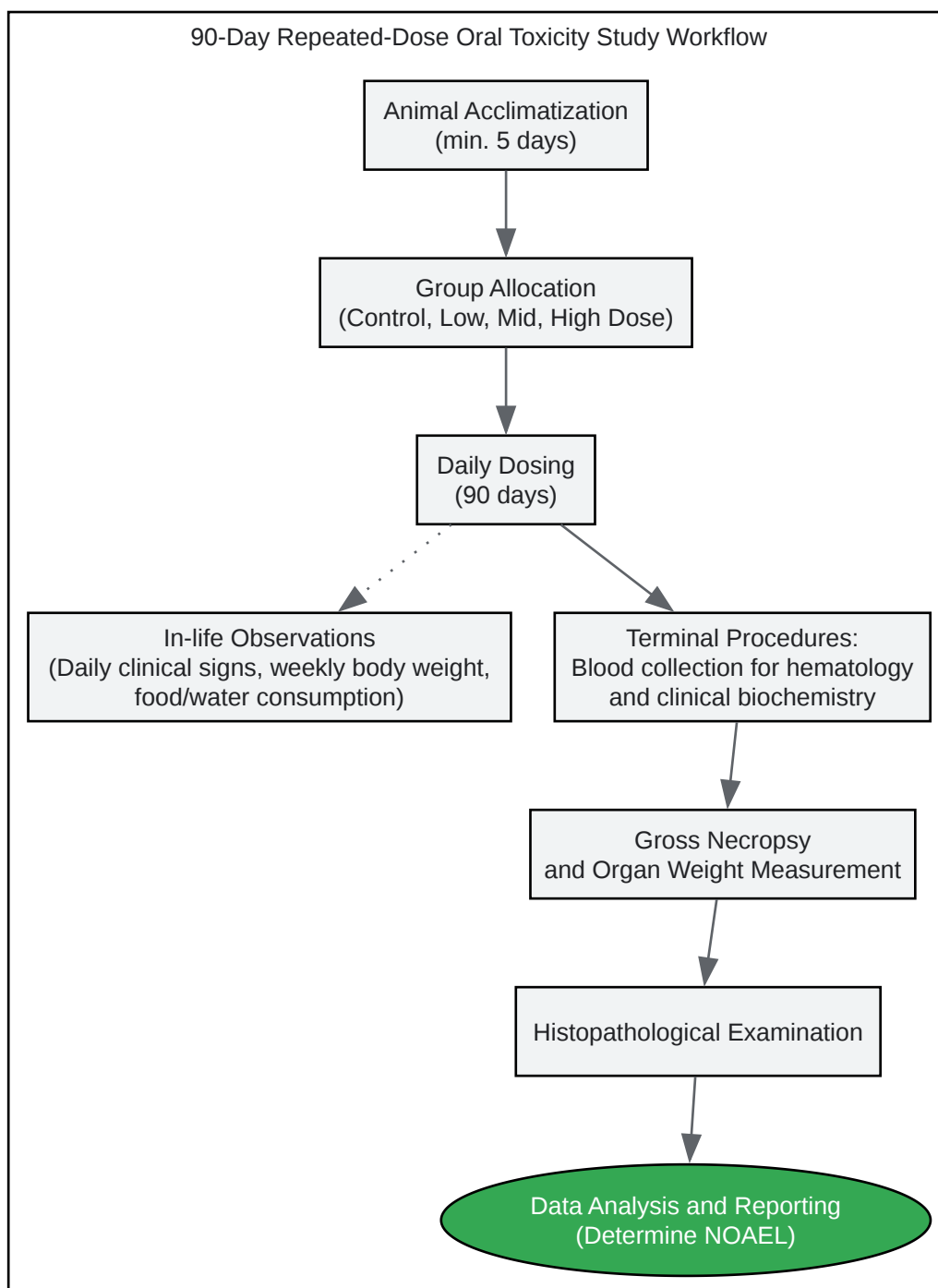
Repeated-dose toxicity studies provide information on the adverse toxicological effects occurring as a result of repeated daily dosing with a substance for a specified period.

Quantitative Data: Repeated-Dose Toxicity

Study Duration	Species	Route	NOAEL/NO EL	Observed Effects at Higher Doses	Reference
13-Week	Rat	Gavage	Not explicitly stated	Reduced body weight gain, hyperactivity, hyperexcitability	[6]
6-Month	Rat	Oral	5 mg/kg/day (NOAEL)	Increased liver weights, hepatic atrophy, hyperplasia of oval cells and bile ducts	[3]
6-Month	Dog	Oral	10 mg/kg/day (NOAEL)	Transient salivation, rough haircoat, alopecia, decreased body weight	[3]
2-Generation	Rat	Oral	3.5 mg/kg bw (Toxicological NOEL)	-	[5]
Segment III (Peri- and Postnatal)	Rat	Oral	5 mg/kg/day (Offspring viability and growth NOAEL)	-	[3]

Experimental Protocol: 90-Day Oral Toxicity Study in Rodents (Based on OECD Guideline 408)

- **Test Animals:** Young, healthy rodents (typically rats), weaned and acclimated for at least 5 days.
- **Groups:** At least three dose groups and a concurrent control group, with at least 10 males and 10 females per group. A satellite group for observing the reversibility of effects may be included.
- **Dose Administration:** The test substance is administered orally via gavage, in the diet, or in drinking water, 7 days a week for 90 days.
- **Observations:**
 - **Clinical Observations:** Daily checks for signs of toxicity. A detailed clinical examination is performed weekly.
 - **Body Weight and Food/Water Consumption:** Recorded weekly.
 - **Ophthalmological Examination:** Performed prior to the study and at termination.
 - **Hematology and Clinical Biochemistry:** Blood samples are collected at termination for analysis of hematological and clinical biochemistry parameters.
- **Pathology:**
 - **Gross Necropsy:** All animals are subjected to a full gross necropsy.
 - **Organ Weights:** Weights of major organs are recorded.
 - **Histopathology:** Comprehensive histological examination of organs and tissues from the control and high-dose groups. Tissues from lower dose groups are examined as needed to characterize lesions.



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Workflow for a 90-Day Repeated-Dose Toxicity Study.

Genetic Toxicology

Genetic toxicology studies are performed to assess the potential of a substance to induce genetic mutations or chromosomal damage.

Summary of Genotoxicity Findings

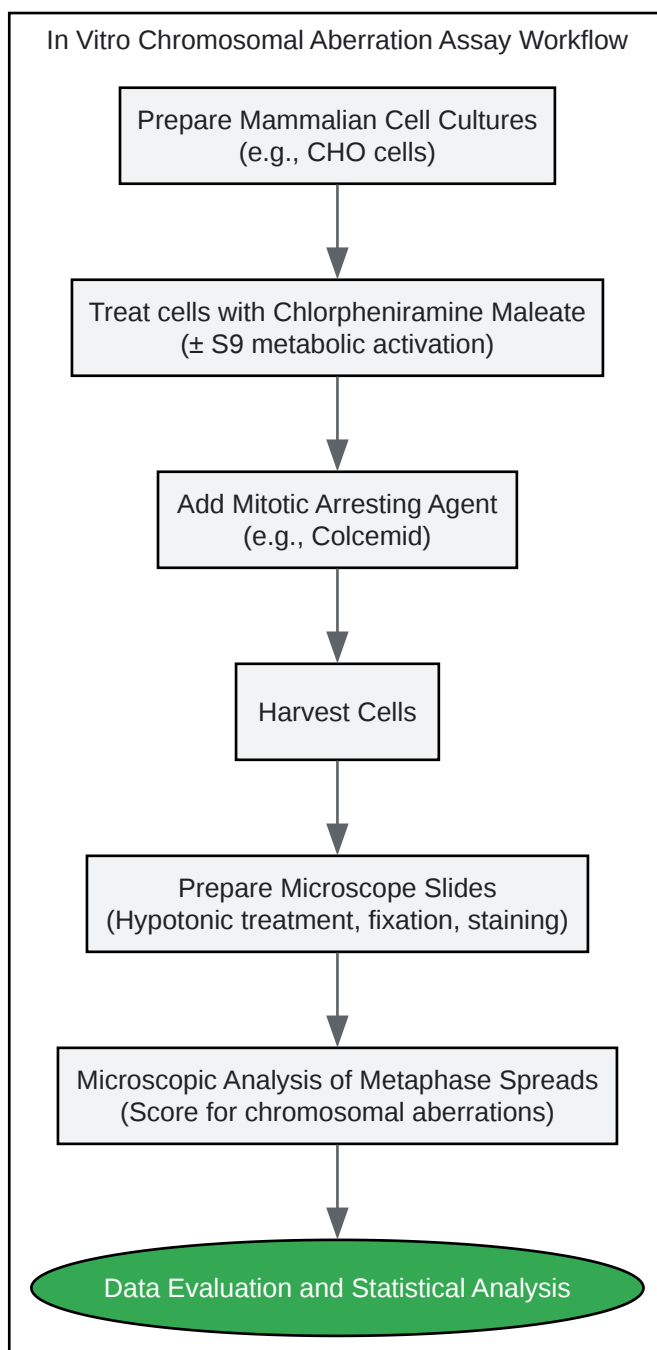
Assay	Test System	Metabolic Activation (S9)	Result	Reference
Ames Test	Salmonella typhimurium / E. coli	With and Without	Negative	[7]
Chromosomal Aberration	Chinese Hamster Ovary (CHO) cells	With	Positive (at high concentrations, 500 µg/mL)	[5]
Comet Assay	Human Peripheral Blood Lymphocytes	N/A	Positive (at high concentrations, 1.5 mM)	[1][8]

A study on dexchlorpheniramine maleate, the S-enantiomer of chlorpheniramine, concluded that it is not considered genotoxic or mutagenic under the tested conditions.[9] Another study indicated that the genotoxicity observed at high concentrations of chlorpheniramine in human lymphocytes may be mediated by oxidative stress.[1][8]

Experimental Protocol: In Vitro Chromosomal Aberration Test (Based on OECD Guideline 473)

- **Cell Cultures:** Established cell lines (e.g., Chinese Hamster Ovary - CHO) or primary cell cultures (e.g., human peripheral blood lymphocytes) are used.
- **Metabolic Activation:** The test is performed both with and without an exogenous metabolic activation system (S9 mix) to mimic mammalian metabolism.
- **Test Substance Preparation:** The test substance is dissolved in a suitable solvent and added to the cell cultures at a range of concentrations.
- **Treatment:**

- Short-term treatment (3-6 hours): Cells are exposed to the test substance with and without S9, then washed and incubated in fresh medium.
- Continuous treatment (without S9): Cells are exposed for the duration of the culture period until harvesting.
- Harvesting and Slide Preparation: A mitotic arresting agent (e.g., colcemid) is added to the cultures to accumulate cells in metaphase. Cells are then harvested, treated with a hypotonic solution, fixed, and spread onto microscope slides.
- Analysis: Metaphase cells are analyzed microscopically for chromosomal aberrations (e.g., breaks, gaps, exchanges). Typically, at least 200 metaphases per concentration are scored.
- Data Evaluation: The frequency of aberrant cells is compared between treated and control cultures. A statistically significant, dose-dependent increase in aberrations indicates a positive result.



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Workflow for In Vitro Chromosomal Aberration Assay.

Carcinogenicity

Carcinogenicity studies are long-term studies designed to assess the potential of a substance to cause cancer.

Summary of Carcinogenicity Findings

Two-year carcinogenicity studies were conducted in F344/N rats and B6C3F1 mice by the National Toxicology Program (NTP).[\[10\]](#)[\[11\]](#)

Species	Sex	Doses Administered (mg/kg bw/day)	Conclusion	Reference
Rat (F344/N)	Male	0, 15, 30	No evidence of carcinogenicity	[10] [11]
Rat (F344/N)	Female	0, 30, 60	No evidence of carcinogenicity	[10] [11]
Mouse (B6C3F1)	Male	0, 25, 50	No evidence of carcinogenicity	[10] [11]
Mouse (B6C3F1)	Female	0, 100, 200	No evidence of carcinogenicity	[10] [11]

Experimental Protocol: Carcinogenicity Bioassay (Based on NTP TR-317)

- Test Animals: F344/N rats and B6C3F1 mice were used.
- Groups: Groups of 50 male and 50 female animals were assigned to a control group and two dose groups.
- Dose Administration: Chlorpheniramine maleate was administered in deionized water by gavage, 5 days per week for 103 weeks.
- Observations:
 - Animals were observed twice daily for mortality and morbidity.
 - Clinical examinations and body weight measurements were conducted weekly for the first 13 weeks and then monthly.

- Pathology:
 - A complete necropsy was performed on all animals.
 - All organs and tissues were examined for gross lesions.
 - Comprehensive histopathological examinations were performed on all tissues from all animals.

Reproductive and Developmental Toxicity

Reproductive and developmental toxicity studies assess the potential for adverse effects on sexual function and fertility in adult males and females, as well as developmental toxicity in the offspring.

Summary of Reproductive and Developmental Toxicity Findings

- In a Segment II study in rats and rabbits, no teratogenic effects were observed.[3]
- In a Segment III study in rats, the NOAEL for maternal toxicity was 20 mg/kg/day, and the NOAEL for offspring viability and growth was 5 mg/kg/day.[3]
- A two-generation study in rats established a toxicological NOEL of 3.5 mg/kg bw.[5]
- Studies in pregnant Swiss-Webster mice showed that high doses (142 mg/kg at the end of pregnancy) resulted in 100% abortion or resorption, and lower doses led to decreased offspring survival.[10]

Conclusion

The preliminary toxicological data for chlorpheniramine maleate indicate a moderate order of acute toxicity. Repeated-dose studies have identified the liver as a potential target organ in rats at higher doses. While there is no evidence of carcinogenicity in long-term rodent bioassays, in vitro genotoxicity tests have shown positive results for chromosomal aberrations and DNA damage at high concentrations, which may be linked to oxidative stress. Reproductive and developmental studies suggest potential adverse effects on offspring at maternally toxic doses.

These findings provide a foundational understanding of the toxicological profile of chlorpheniramine maleate and are critical for risk assessment in the context of human exposure. Further research into the mechanisms of the observed genotoxicity at high concentrations may be warranted.

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